

Half-life of tert-Amyl peroxy-2-ethylhexanoate at different temperatures

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Compound of Interest

Compound Name: *tert*-Amyl peroxy-2-ethylhexanoate

Cat. No.: B1583687

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Application Notes and Protocols for *tert*-Amyl peroxy-2-ethylhexanoate

Audience: Researchers, scientists, and drug development professionals.

Introduction:

***tert*-Amyl peroxy-2-ethylhexanoate** is an organic peroxide widely utilized as a thermal initiator for free radical polymerization and as a curing agent for unsaturated polyester resins. Its well-balanced half-life characteristics make it a versatile choice for various applications, including the production of Low-Density Polyethylene (LDPE), acrylic resins, polystyrene (PS), and polyurethane (PU).^{[1][2]} It is also employed in the curing of Bulk Molding Compounds (BMC), Sheet Molding Compounds (SMC), and in the manufacturing of artificial stone.^{[1][3]} This document provides detailed information on its half-life at different temperatures, experimental protocols for its analysis, and a visualization of its mechanism of action.

Data Presentation: Half-Life of *tert*-Amyl peroxy-2-ethylhexanoate

The rate of thermal decomposition of an organic peroxide is dictated by its half-life ($t_{1/2}$), which is the time required for half of the peroxide quantity to decompose at a specific temperature. This parameter is crucial for selecting the appropriate initiator for a given polymerization

process. The half-life of **tert-Amyl peroxy-2-ethylhexanoate** has been determined in different solvents.

Temperature (°C)	Half-Life ($t_{1/2}$)	Solvent
72	10 hours	Benzene (0.1 mol/L)[4]
91	1 hour	Benzene (0.1 mol/L)[4]
111	0.1 hour (6 minutes)	Chlorobenzene[5]
130	1 minute	Benzene (0.1 mol/L)[4]

Note: The reactivity of an organic peroxide is influenced by the solvent used. The data presented is based on determinations in benzene and chlorobenzene.

The half-life at other temperatures can be calculated using the Arrhenius equation, for which the constants are provided in some technical datasheets for specific formulations.[5]

Experimental Protocols

Protocol 1: Determination of Half-Life by Thermal Decomposition Monitoring

This protocol outlines a general method to determine the half-life of **tert-Amyl peroxy-2-ethylhexanoate**, which typically follows first-order kinetics in inert solvents.[6]

Objective: To determine the first-order rate constant (k) and half-life ($t_{1/2}$) of **tert-Amyl peroxy-2-ethylhexanoate** at a specific temperature.

Materials:

- **tert-Amyl peroxy-2-ethylhexanoate**
- Inert solvent (e.g., monochlorobenzene, n-heptane)[7][8]
- Constant temperature bath or reactor with precise temperature control
- Analytical instrument for concentration measurement (e.g., FT-IR spectrometer, HPLC)

- Volumetric flasks and pipettes
- Reaction vials or a tubular reactor^[7]

Procedure:

- **Solution Preparation:** Prepare a dilute solution of **tert-Amyl peroxy-2-ethylhexanoate** in the chosen inert solvent (e.g., 0.1 mol/L).
- **Initial Concentration Measurement (t=0):** Determine the initial concentration of the peroxide in the solution at room temperature using the selected analytical method.
- **Thermal Decomposition:** Place the reaction vials or start the flow through the tubular reactor maintained at a constant, predetermined temperature.
- **Sampling:** At regular time intervals, withdraw samples from the reaction mixture. If using vials, each vial can represent a single time point. For a continuous reactor, samples can be taken from the outlet.
- **Concentration Analysis:** Immediately cool the withdrawn samples to quench the decomposition reaction and analyze the concentration of the remaining peroxide.
- **Data Analysis:**
 - Plot the natural logarithm of the peroxide concentration ($\ln[\text{peroxide}]$) versus time.
 - For a first-order reaction, this plot should yield a straight line with a slope equal to $-k$, where k is the decomposition rate constant.
 - Calculate the half-life ($t_{1/2}$) using the formula: $t_{1/2} = \ln(2) / k$.

Safety Precautions:

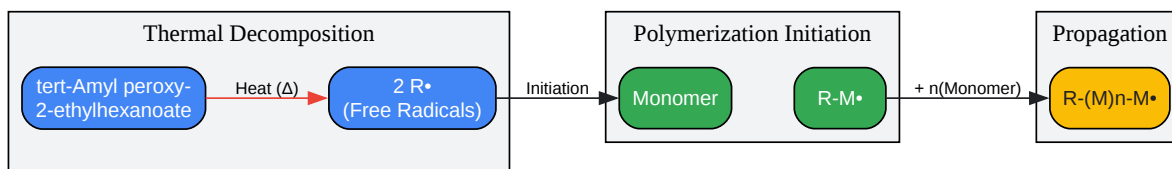
- Organic peroxides are thermally unstable and can undergo self-accelerating decomposition. ^[5]
- Always handle **tert-Amyl peroxy-2-ethylhexanoate** in a well-ventilated area, away from heat sources, and wear appropriate personal protective equipment (PPE), including safety

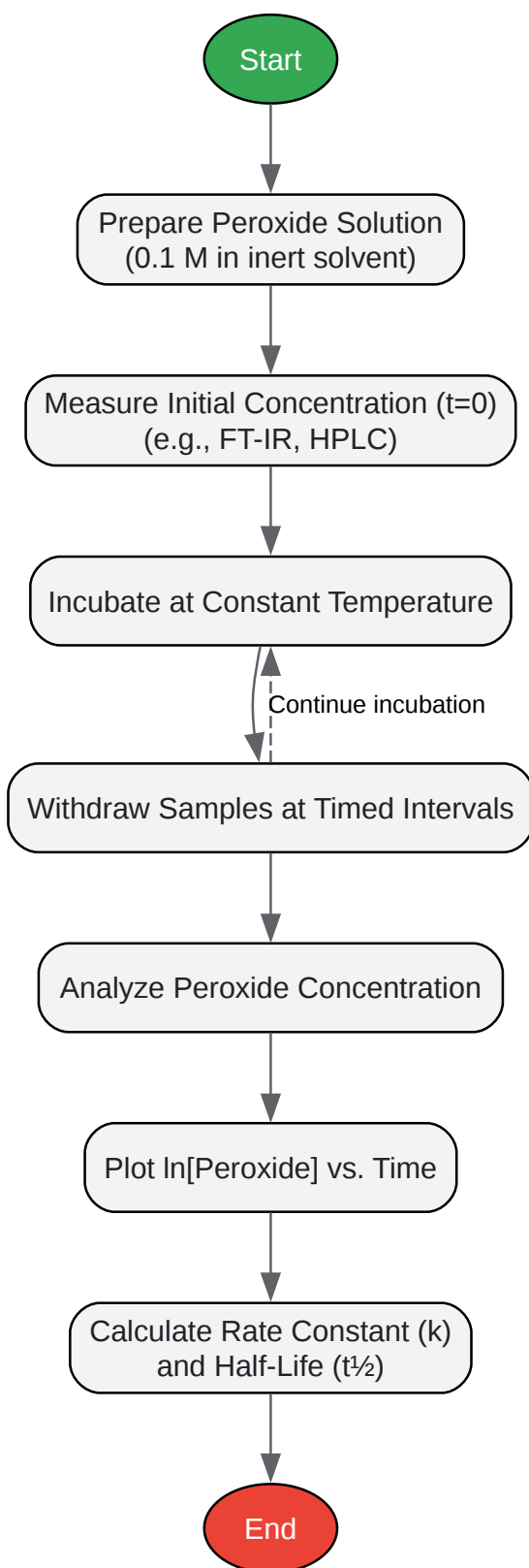
glasses, gloves, and a lab coat.

- Be aware of the Self-Accelerating Decomposition Temperature (SADT), which is approximately 35°C.[3][9] Storage and handling should be at temperatures well below this.
- Avoid contact with reducing agents, acids, alkalis, and heavy metal compounds, as these can cause hazardous decomposition.[5]

Mandatory Visualizations

Diagram 1: Thermal Decomposition and Polymerization Initiation





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